

Application Notes: Monitoring SK-575 Mediated PARP1 Degradation via Western Blot

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Compound of Interest

Compound Name: SK-575

Cat. No.: B15544569

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Introduction

Poly(ADP-ribose) polymerase 1 (PARP1) is a crucial enzyme involved in DNA repair and the maintenance of genomic stability. It is a validated therapeutic target in oncology, particularly for cancers with deficiencies in DNA repair pathways. **SK-575** is a highly potent and specific proteolysis-targeting chimera (PROTAC) designed to induce the degradation of PARP1.[1][2][3][4][5] Unlike traditional inhibitors that only block the enzyme's activity, **SK-575** facilitates the ubiquitination and subsequent degradation of PARP1 by the proteasome, offering a distinct and potentially more effective therapeutic strategy.[2] This application note provides a detailed protocol for utilizing Western blotting to detect and quantify the degradation of PARP1 in cultured cancer cells following treatment with **SK-575**.

Data Presentation

The efficacy of **SK-575** in inducing PARP1 degradation and inhibiting cancer cell growth has been demonstrated across various cell lines. The following tables summarize the key quantitative data.

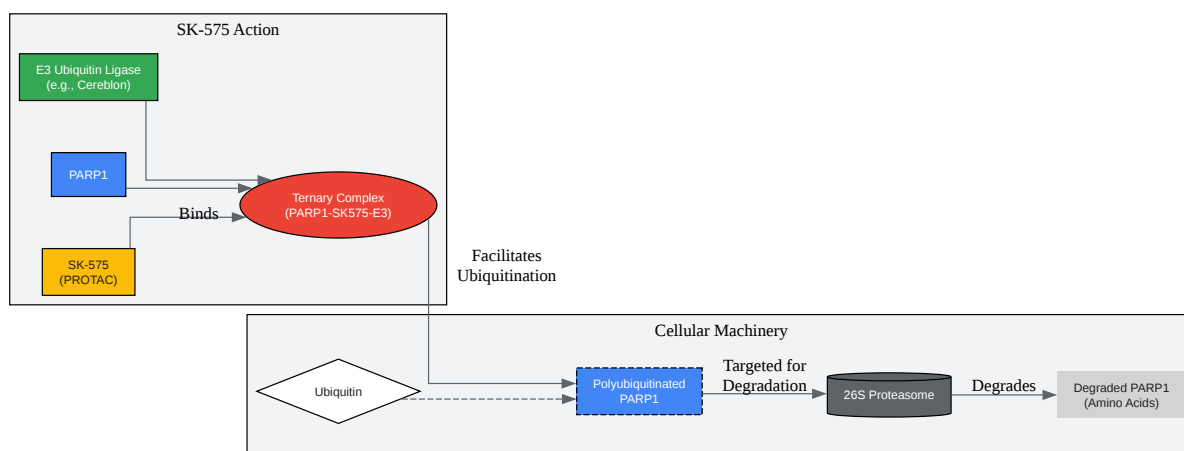
Table 1: In Vitro Efficacy of **SK-575**

Parameter	Cell Line	Value	Reference
IC50 (PARP1 inhibition)	-	2.30 nM	[6]
IC50 (Cell Growth)	MDA-MB-436	19 ± 6 nM	[6]
Capan-1	56 ± 12 nM	[6]	
DC50 (PARP1 Degradation)	MDA-MB-436	1.26 nM	[6]
Capan-1	6.72 nM	[6]	
SW620	0.509 nM	[6]	

IC50: Half-maximal inhibitory concentration. DC50: Half-maximal degradation concentration.

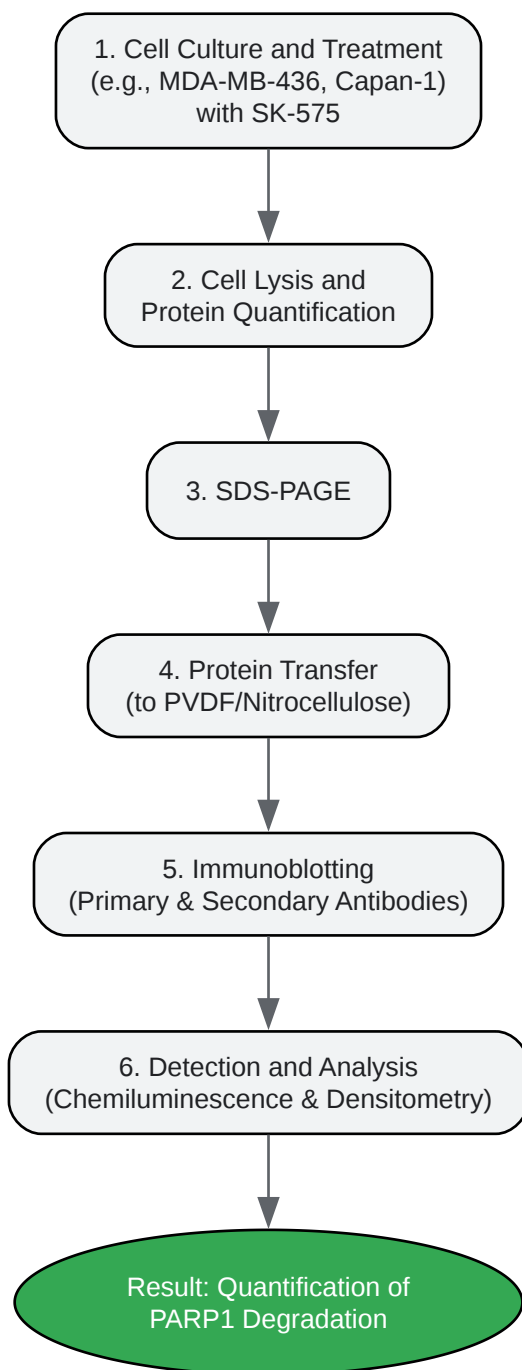
Signaling Pathway and Experimental Workflow

The mechanism of action of **SK-575** involves hijacking the cell's natural protein disposal system. The following diagrams illustrate the signaling pathway of **SK-575**-mediated PARP1 degradation and the general workflow for its detection by Western blot.



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Caption: **SK-575** mediated PARP1 degradation pathway.



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